An In-depth Technical Guide to Butyl Isonicotinate: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Butyl isonicotinate*
CAS No.:	*13841-66-2*
Cat. No.:	*B087439*

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This guide provides a comprehensive overview of the physical and chemical properties of **butyl isonicotinate**, with a particular focus on its isomers, n-**butyl isonicotinate** and tert-**butyl isonicotinate**. Tailored for researchers, scientists, and professionals in drug development, this document delves into the synthesis, analysis, and key applications of these compounds, emphasizing the nuanced differences that drive their utility in modern organic chemistry.

Introduction: The Isonicotinate Ester Family

Isonicotinic acid esters, derivatives of pyridine-4-carboxylic acid, are a class of heterocyclic compounds that have garnered significant interest in medicinal chemistry and materials science. The butyl esters of isonicotinic acid, existing primarily as the n-butyl and tert-butyl isomers, serve as versatile building blocks and intermediates. Their utility is largely dictated by the nature of the butyl group, which influences steric hindrance, electronic effects, and reactivity. This guide will explore the distinct characteristics of these isomers, providing a technical foundation for their application in research and development.

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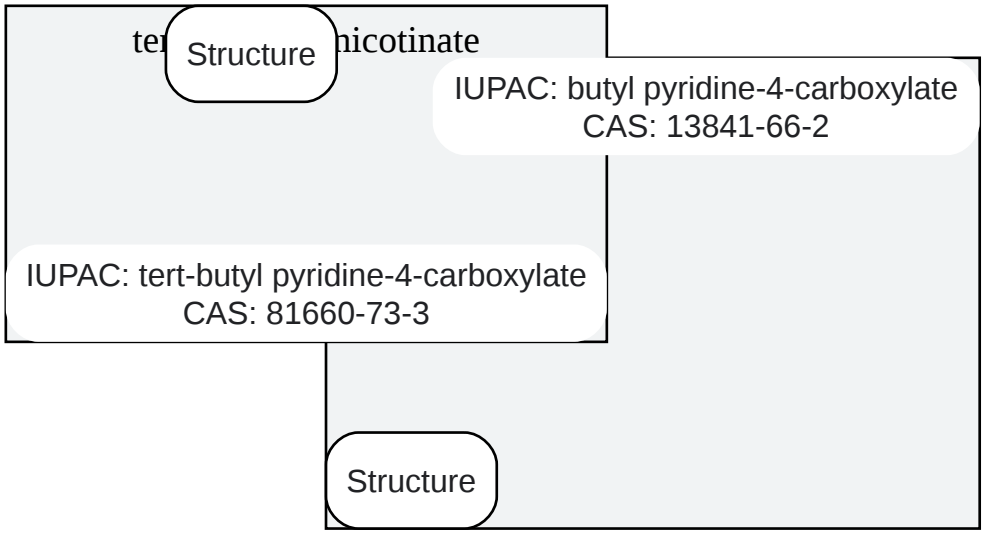
Molecular Structure and Identification

The fundamental structure of **butyl isonicotinate** consists of a pyridine ring substituted at the 4-position with a butyl ester group. The isomeric forms, n-**butyl isonicotinate** and tert-**butyl isonicotinate**, differ in the arrangement of the butyl group.

- n-**Butyl isonicotinate** features a straight-chain butyl group attached to the carboxylate oxygen.
- tert-**Butyl isonicotinate** possesses a bulky tert-butyl group, which introduces significant steric hindrance around the ester functionality.

This structural difference is fundamental to their distinct chemical behaviors and applications.

Diagram: Isomeric Structures of **Butyl Isonicotinate**



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Caption: Chemical structures of n-butyl and tert-**butyl isonicotinate**.

Physical and Chemical Properties

The physical and chemical properties of **butyl isonicotinate** isomers are summarized below. These properties are critical for designing reaction conditions, purification protocols, and formulation strategies.

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Property	n-Butyl Isonicotinate	tert-Butyl Isonicotinate
Molecular Formula	$C_{10}H_{13}NO_2$[1][2][3]	$C_{10}H_{13}NO_2$[4][5][6]
Molecular Weight	179.22 g/mol [1][2][3]	179.22 g/mol [4][5][6]
Appearance	-	Colorless to light yellow liquid or white to light yellow powder/lump[5][7]
Boiling Point	-	246.5±13.0 °C (Predicted)[5], 62 °C at 1 mmHg[7]
Melting Point	-	26 °C[7]
Density	-	1.053±0.06 g/cm³ (Predicted)[5]
pKa	-	3.22±0.10 (Predicted)[5]
LogP	2.12[8]	-
Refractive Index	Data available in SpringerMaterials[1]	-
Storage Conditions	-	Room temperature, under inert atmosphere[5], or refrigerated (0-10°C)[7]

Chemical Reactivity and Applications

The reactivity of **butyl isonicotinate** is centered around the pyridine ring and the ester group. The pyridine nitrogen is basic and can be protonated or coordinated to metal centers. The ester group is susceptible to nucleophilic acyl substitution.

n-Butyl Isonicotinate

The applications of n-**butyl isonicotinate** are less documented in readily available literature compared to its tert-butyl counterpart. However, as a nicotinic acid derivative, it is expected to find use as an intermediate in the synthesis of pharmaceuticals and agrochemicals.

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tert-Butyl Isonicotinate: A Directing Group in Catalysis

The tert-butyl isomer has emerged as a valuable tool in organic synthesis, primarily due to the steric bulk of the tert-butyl group and the coordinating ability of the pyridine nitrogen and ester carbonyl.

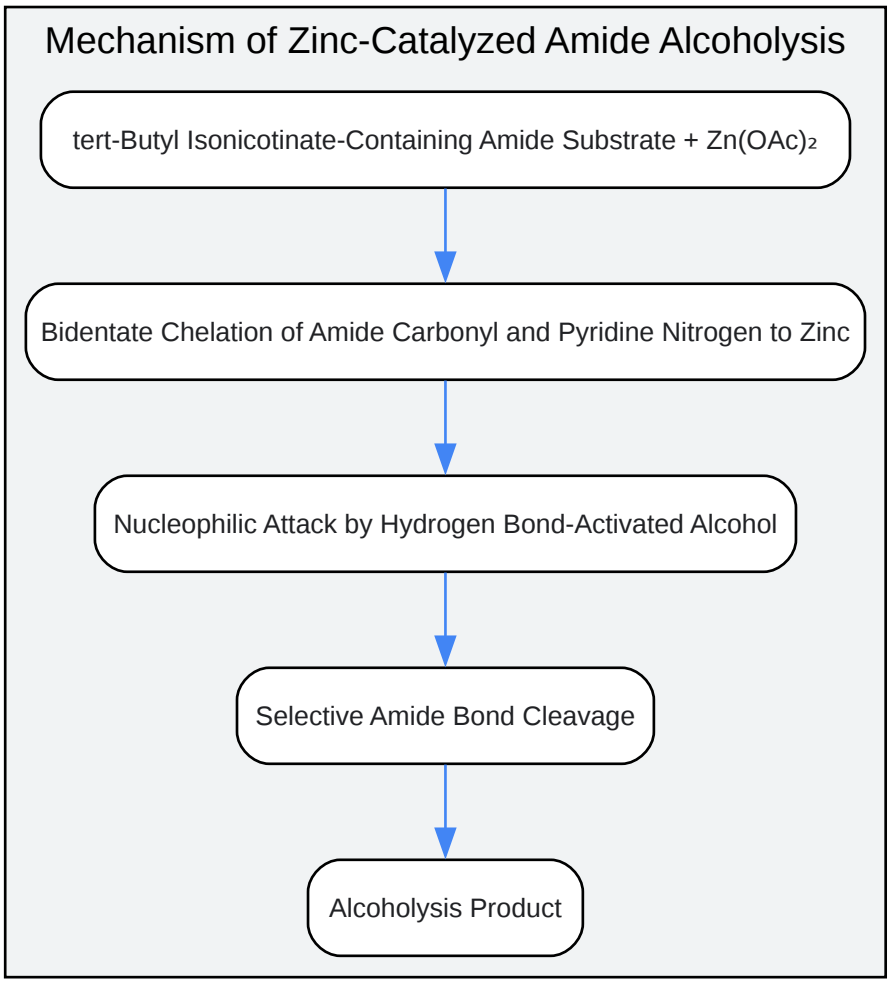
Directing Group in Transition-Metal Catalysis: The ester carbonyl and the pyridinic nitrogen of tert-**butyl isonicotinate** can act as a bidentate chelating system, coordinating to a metal center. This chelation brings the metal catalyst in close proximity to specific sites on a substrate, enabling site-selective C-H activation and functionalization.[6]

Role in API Synthesis: This directing group capability is leveraged in the synthesis of active pharmaceutical ingredients (APIs). For instance, it facilitates the modular assembly of aminonicotinate intermediates, which are precursors to kinase inhibitors and antiviral agents.[6]

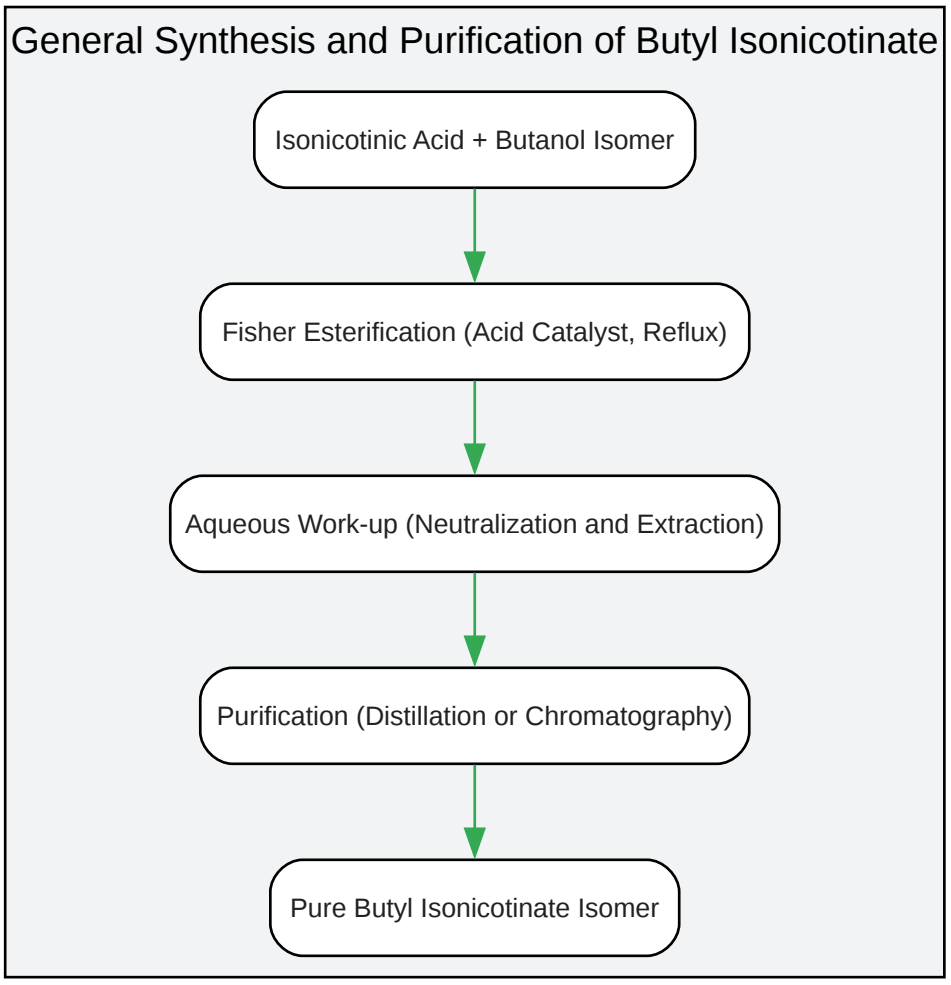
Zinc-Catalyzed Amide Cleavage: tert-**Butyl isonicotinate** serves as a directing group in zinc-acetate-mediated amide alcoholysis. The mechanism involves the bidentate chelation of the amide carbonyl and the pyridine nitrogen to the zinc center. This is followed by a nucleophilic attack of a hydrogen-bond-activated alcohol. This process mimics the activity of metalloproteases and allows for the selective cleavage of amide bonds under mild conditions.[6]

Diagram: Zinc-Catalyzed Amide Alcoholysis Workflow

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